

Application Note: Quantification of Guaifenesin using High-Performance Liquid Chromatography

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Compound of Interest

Compound Name: *Guaifylline*

Cat. No.: *B15346516*

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Introduction

Guaifenesin is an expectorant widely used in pharmaceutical formulations to relieve chest congestion. Accurate and reliable quantification of Guaifenesin in bulk drug and final dosage forms is crucial for quality control and regulatory compliance. High-Performance Liquid Chromatography (HPLC) is a powerful analytical technique that offers high specificity, sensitivity, and accuracy for this purpose. This application note provides a comprehensive overview of a validated Reverse-Phase HPLC (RP-HPLC) method for the quantification of Guaifenesin.

Principle

This method utilizes RP-HPLC with UV detection to separate and quantify Guaifenesin. The separation is achieved on a C18 stationary phase, which retains the analyte based on its hydrophobicity. An isocratic mobile phase consisting of an organic solvent and an aqueous buffer is used to elute Guaifenesin from the column. The concentration of the analyte is determined by comparing the peak area of the sample to that of a known standard concentration.

Methodology

A summary of various validated HPLC methods for Guaifenesin quantification is presented below. These methods demonstrate the robustness and versatility of HPLC for this application.

Table 1: HPLC Chromatographic Conditions for Guaifenesin Quantification

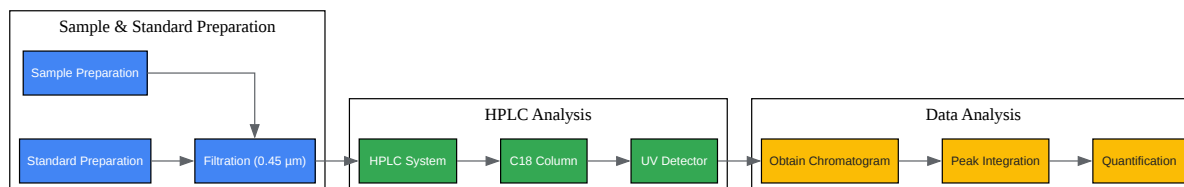
Parameter	Method 1	Method 2	Method 3	Method 4
Column	Cosmosil C18 (100 x 2.1 mm, 5 µm)[1][2]	Cosmosil 5C18-MS-II (250 x 4.6 mm)[3]	CAPCELL C18 (250 x 4.6 mm, 5 µm)[4]	Waters Acquity HSS T-3 C18 (100 x 2.1 mm, 5 µm)[5]
Mobile Phase	Phosphate buffer:Acetonitrile (60:40 v/v)[1][2]	Acetonitrile:Phosphate buffer pH 5 (70:30 v/v)[3]	Methanol:Water (50:50 v/v)[4]	Potassium dihydrogen phosphate:Methanol (60:40 v/v)[5]
Flow Rate	1.0 mL/min[1][2]	1.0 mL/min[3]	1.0 mL/min[4]	0.8 mL/min[5]
Detection Wavelength	232 nm[1][2]	260 nm[3]	209 nm[4]	228 nm[5]
Injection Volume	20 µL[2]	Not Specified	Not Specified	Not Specified
Retention Time	2.783 min[1][2]	3.677 min[3]	Not Specified	2.433 min[5]

Table 2: Method Validation Parameters for Guaifenesin Quantification

Parameter	Method 1	Method 2	Method 3
Linearity Range (µg/mL)	20 - 60[1][2]	10 - 35[3]	50 - 150[4][6]
Correlation Coefficient (r ²)	> 0.999[1][2]	Not Specified	0.999[4]
Accuracy (% Recovery)	98.8 - 101.4[1]	Not Specified	99.55[4]
Precision (% RSD)	1.73[1]	< 2.0[4]	Not Specified
LOD (µg/mL)	0.01[1]	0.23[3]	0.008[4]
LOQ (µg/mL)	0.05[1]	0.78[3]	0.025[4]

Experimental Workflow

The following diagram illustrates the general workflow for the quantification of Guaifenesin using HPLC.



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Caption: General workflow for Guaifenesin quantification by HPLC.

Protocols

Protocol 1: Quantification of Guaifenesin in Bulk Drug

This protocol is adapted from a validated method for the estimation of Guaifenesin in bulk form. [\[1\]](#)[\[2\]](#)

1. Materials and Reagents

- Guaifenesin reference standard
- Acetonitrile (HPLC grade)
- Potassium dihydrogen phosphate (AR grade)
- Orthophosphoric acid (AR grade)
- Water (Milli-Q or equivalent)

2. Equipment

- High-Performance Liquid Chromatography (HPLC) system with UV-Visible detector
- Cosmosil C18 column (100 x 2.1 mm, 5 μ m)
- Analytical balance
- Volumetric flasks
- Pipettes
- Syringe filters (0.45 μ m)
- Sonicator

3. Preparation of Solutions

- Phosphate Buffer (pH 3.0): Dissolve an appropriate amount of potassium dihydrogen phosphate in water to make a 0.02 M solution.^[7] Adjust the pH to 3.0 with orthophosphoric acid.
- Mobile Phase: Prepare a mixture of Phosphate buffer and Acetonitrile in the ratio of 60:40 (v/v).^{[1][2]} Filter through a 0.45 μ m membrane filter and degas by sonication.
- Standard Stock Solution (100 μ g/mL): Accurately weigh 10 mg of Guaifenesin reference standard and transfer to a 100 mL volumetric flask. Dissolve in and dilute to volume with the mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions in the concentration range of 20-60 μ g/mL by diluting the standard stock solution with the mobile phase.^{[1][2]}

4. Chromatographic Conditions

- Column: Cosmosil C18 (100 x 2.1 mm, 5 μ m)^{[1][2]}
- Mobile Phase: Phosphate buffer:Acetonitrile (60:40 v/v)^{[1][2]}

- Flow Rate: 1.0 mL/min[1][2]
- Detection Wavelength: 232 nm[1][2]
- Injection Volume: 20 µL[2]
- Column Temperature: Ambient

5. Procedure

- Equilibrate the HPLC system with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Inject 20 µL of each working standard solution into the HPLC system.
- Record the chromatograms and measure the peak area for each concentration.
- Construct a calibration curve by plotting the peak area versus the concentration of the standard solutions.
- Determine the concentration of Guaifenesin in the unknown sample by interpolating its peak area from the calibration curve.

Protocol 2: Quantification of Guaifenesin in Tablet Dosage Form

This protocol describes the quantification of Guaifenesin in commercially available tablets.[4]

1. Materials and Reagents

- As listed in Protocol 1.
- Methanol (HPLC grade)

2. Equipment

- As listed in Protocol 1.

- CAPCELL C18 column (250 x 4.6 mm, 5 μ m)[4]

- Mortar and pestle

3. Preparation of Solutions

- Mobile Phase: Prepare a mixture of Methanol and Water in the ratio of 50:50 (v/v).[4] Filter and degas.
- Standard Stock Solution (100 μ g/mL): Prepare as described in Protocol 1, using the mobile phase as the diluent.
- Sample Preparation:
 - Weigh and finely powder not fewer than 20 tablets.
 - Accurately weigh a portion of the powder equivalent to 10 mg of Guaifenesin and transfer it to a 100 mL volumetric flask.[4]
 - Add about 70 mL of the mobile phase and sonicate for 15 minutes to dissolve the drug.
 - Dilute to volume with the mobile phase and mix well.
 - Filter the solution through a 0.45 μ m syringe filter, discarding the first few mL of the filtrate.

4. Chromatographic Conditions

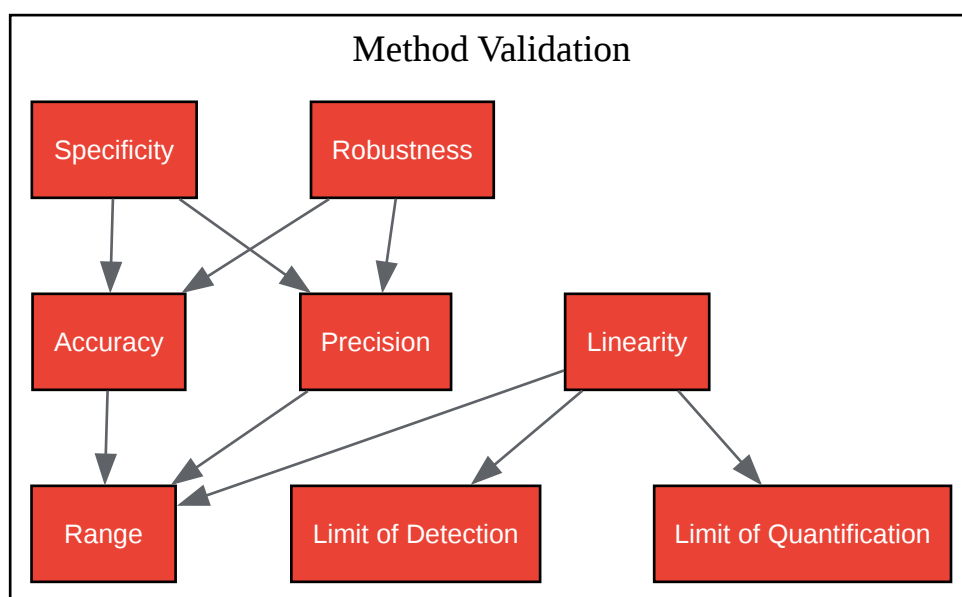
- Column: CAPCELL C18 (250 x 4.6 mm, 5 μ m)[4]
- Mobile Phase: Methanol:Water (50:50 v/v)[4]
- Flow Rate: 1.0 mL/min[4]
- Detection Wavelength: 209 nm[4]
- Injection Volume: Not Specified
- Column Temperature: Ambient

5. Procedure

- Follow the procedure outlined in Protocol 1.
- Inject the prepared sample solution into the HPLC system.
- Calculate the amount of Guaifenesin in the tablet sample using the calibration curve obtained from the standard solutions.

Logical Relationship of Method Validation

The following diagram illustrates the relationship between key validation parameters as per ICH guidelines.



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Caption: Interrelationship of HPLC method validation parameters.

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